

Ethyl 2-oxopyrrolidine-1-acetate molecular weight and formula

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Compound of Interest

Compound Name: *Ethyl 2-oxopyrrolidine-1-acetate*

Cat. No.: *B054411*

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An In-Depth Technical Guide to **Ethyl 2-oxopyrrolidine-1-acetate** for Researchers and Drug Development Professionals

Introduction

Ethyl 2-oxopyrrolidine-1-acetate, a derivative of the pyrrolidinone ring system, is a versatile chemical intermediate with significant applications across various scientific disciplines. While it may appear as a simple heterocyclic compound, its unique structural features make it a valuable building block in the synthesis of a wide range of functional molecules. This guide provides a comprehensive overview of its chemical and physical properties, molecular structure, key applications, and essential safety protocols, tailored for professionals in research and drug development. Its role as a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and advanced materials underscores its importance in modern chemistry.

Chemical and Physical Properties

Ethyl 2-oxopyrrolidine-1-acetate is typically a colorless to pale yellow oil under standard conditions.^[1] Its physicochemical properties are crucial for its application in synthesis, determining factors like solvent choice, reaction conditions, and purification methods. The compound is soluble in common organic solvents such as ethyl acetate and tetrahydrofuran but is reported to be insoluble in water.^{[1][2]} It is also noted to be sensitive to hydrolysis, necessitating storage in dry conditions.^[1]

A summary of its key quantitative data is presented below:

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₃ NO ₃	[2][3][4][5]
Molecular Weight	171.19 g/mol	[1][3][4][6]
IUPAC Name	ethyl 2-(2-oxopyrrolidin-1-yl)acetate	[3][7]
CAS Number	61516-73-2	[1][3][8]
Boiling Point	195-200 °C @ 760 mmHg	[1]
Density	~1.138 g/cm ³	[8]
Appearance	Colorless to pale yellow oil	[1]

Molecular Structure

The structure of **Ethyl 2-oxopyrrolidine-1-acetate** features a five-membered lactam (pyrrolidinone) ring N-substituted with an ethyl acetate group. This combination of a polar lactam and a reactive ester functional group is central to its utility in organic synthesis.

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